

Technical Guide: Derivatives of 4-Isothiocyanatobenzamide and Their Properties

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Compound of Interest

Compound Name: 4-Isothiocyanatobenzamide

CAS No.: 158756-25-3

Cat. No.: B186619

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Executive Summary

4-Isothiocyanatobenzamide (4-ITCB) represents a critical pharmacophore in medicinal chemistry, serving as a bifunctional scaffold that combines the hydrogen-bonding capacity of a benzamide with the electrophilic reactivity of an isothiocyanate. While the parent molecule (CAS 158756-25-3) is primarily a reactive intermediate, its derivatives—specifically 1-(4-carbamoylphenyl)-3-substituted thioureas—have emerged as potent agents in oncology and infectious disease research.

This guide details the synthesis, chemical reactivity, and biological profiling of 4-ITCB derivatives, providing researchers with a roadmap for leveraging this scaffold in drug discovery.

Chemical Architecture and Synthesis

The Scaffold

The core structure consists of a benzene ring substituted at the para positions with an amide group (

) and an isothiocyanate group (

).

- Amide Moiety: Acts as a hydrogen bond donor/acceptor, crucial for binding in the ribose-binding pocket of enzymes like PARP or Gyrase B.
- Isothiocyanate Moiety: A "warhead" that reacts with nucleophiles (amines, thiols) to form stable thiourea or dithiocarbamate linkages.

Synthesis Protocol

The synthesis of 4-ITCB is a precision workflow requiring the conversion of 4-aminobenzamide. The most reliable method utilizes thiophosgene (

) in a biphasic system to prevent hydrolysis of the isothiocyanate.

Protocol: Synthesis of **4-Isothiocyanatobenzamide**

- Reagents: 4-Aminobenzamide (1.0 eq), Thiophosgene (1.2 eq), Sodium Bicarbonate (), Chloroform (), Water.
- Conditions: to Room Temperature (RT), Biphasic stirring.

Step-by-Step Methodology:

- Preparation: Dissolve 4-aminobenzamide (10 mmol) in (50 mL). Prepare a saturated aqueous solution of (50 mL).
- Addition: Cool the biphasic mixture to . Slowly add thiophosgene (12 mmol) dropwise over 20 minutes. Caution: Thiophosgene is highly toxic; use a fume hood.

- Reaction: Vigorously stir the mixture at

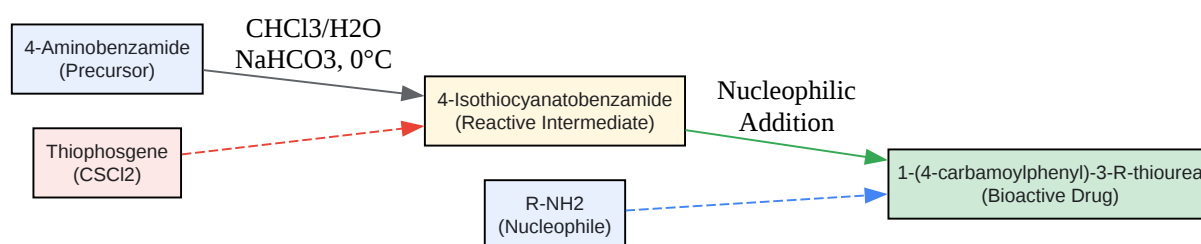
for 1 hour, then allow to warm to RT and stir for an additional 2 hours.
- Workup: Separate the organic layer. Extract the aqueous layer twice with

. Combine organic phases, dry over anhydrous

, and concentrate under reduced pressure.
- Purification: Recrystallize from hexane/dichloromethane to yield **4-isothiocyanatobenzamide** as a white/pale yellow solid.

Derivatization Logic (The Thiourea Transformation)

The primary utility of 4-ITCB is its conversion into thiourea derivatives. The isothiocyanate carbon is highly electrophilic, susceptible to attack by primary and secondary amines.



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Caption: Synthetic pathway from precursor amine to bioactive thiourea via the 4-ITCB intermediate.

Biological Properties and Applications

The derivatives of 4-ITCB, particularly the thioureas, exhibit a dual-action mechanism:

- Covalent/Non-covalent Binding: The thiourea moiety acts as a bioisostere of urea, capable of chelating metal ions (e.g., in metalloenzymes) or forming hydrogen bond networks.

- ROS Modulation: Isothiocyanate-derived structures often modulate oxidative stress pathways (Nrf2 activation).

Antimicrobial Activity

Benzamide thioureas have shown significant efficacy against multidrug-resistant (MDR) bacteria. The mechanism involves the disruption of bacterial cell wall synthesis and potential inhibition of DNA gyrase.

Key Data: Antibacterial Potency (MIC Values) | Derivative Substituent (R) | Target Organism | MIC (

) | Activity Level | | :--- | :--- | :--- | :--- | | 3-Chlorophenyl | Staphylococcus aureus (MRSA) | 2 - 4 | Potent | | 4-Nitrophenyl | Staphylococcus epidermidis | 4 - 8 | Moderate | | 2,4-Dichlorophenyl | Pseudomonas aeruginosa | 16 - 32 | Moderate | | Benzyl | Escherichia coli | > 64 | Low |

Interpretation: Electron-withdrawing groups (Cl,

) on the phenyl ring of the thiourea significantly enhance activity against Gram-positive strains, likely due to increased lipophilicity and cell membrane penetration [1, 3].

Anticancer Activity

Derivatives of 4-ITCB have been evaluated against solid tumors. The mode of action includes the induction of apoptosis and the inhibition of specific receptor tyrosine kinases.

Key Data: Cytotoxicity (

) | Derivative Substituent (R) | Cell Line | Cancer Type |

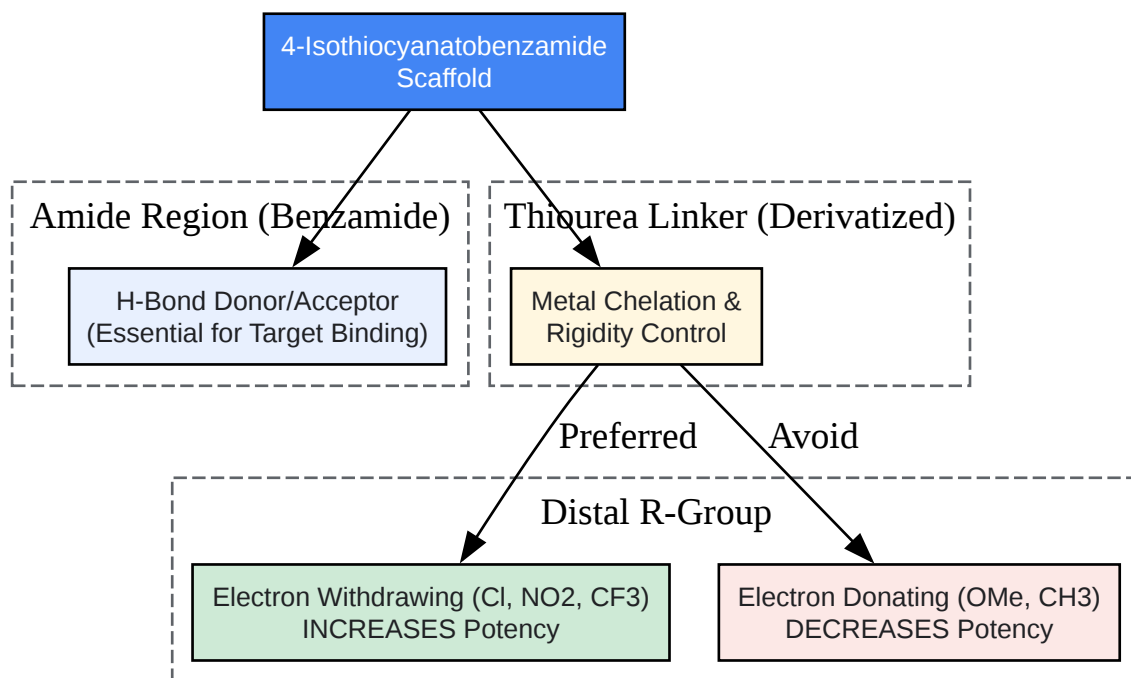
(

) | | :--- | :--- | :--- | :--- | | 4-Trifluoromethylphenyl | A549 | Lung Carcinoma | 0.2 | | 4-Chloro-3-methylphenyl | MCF-7 | Breast Adenocarcinoma | 2.2 | | Phenyl (Unsubstituted) | MCF-7 | Breast Adenocarcinoma | > 100 |[1]

Interpretation: The 4-trifluoromethyl derivative shows exceptional potency against lung cancer cells, suggesting a specific interaction with the mutant K-Ras protein pathway often upregulated in A549 cells [4].

Structure-Activity Relationship (SAR)

The biological efficacy of 4-ITCB derivatives is governed by strict steric and electronic rules.



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Caption: SAR analysis of 4-ITCB derivatives highlighting the necessity of electron-withdrawing groups.

- The Amide is Non-Negotiable: Modifications to the primary amide (e.g., N-methylation) often result in a loss of activity, indicating its role in anchoring the molecule to the receptor site.
- Thiourea > Urea: Replacing the sulfur with oxygen (urea) drastically reduces cytotoxicity (e.g., shifts from 0.2 to 22.8 in A549 cells) [4].
- Halogens Drive Potency: The presence of halogens (Cl, F) on the distal amine ring improves lipophilicity and metabolic stability.

Experimental Validation Protocols

General Procedure for Thiourea Derivatization

To synthesize a library of bioactive derivatives from 4-ITCB:

- Reaction: Charge a flask with **4-isothiocyanatobenzamide** (1.0 eq) and anhydrous Tetrahydrofuran (THF).
- Nucleophile Addition: Add the substituted aniline/amine (1.0 eq) in one portion.
- Conditions: Reflux at

for 4–6 hours. Monitor by TLC (Mobile phase: 5% MeOH in DCM).
- Isolation: Cool to RT. The product often precipitates. Filter and wash with cold diethyl ether. If no precipitate forms, evaporate solvent and recrystallize from Ethanol.

Antimicrobial Susceptibility Assay (Broth Microdilution)

- Inoculum: Prepare bacterial suspension at

CFU/mL in Mueller-Hinton Broth.
- Dosing: Dissolve derivatives in DMSO. Prepare serial dilutions in 96-well plates (Range: 0.5 – 128

).
- Incubation: Incubate at

for 24 hours.
- Readout: The Minimum Inhibitory Concentration (MIC) is the lowest concentration showing no visible turbidity.

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